

Decoding the Certificate of Analysis: A Technical Guide to Carprofen-13C,d3

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Compound of Interest		
Compound Name:	Carprofen-13C,d3	
Cat. No.:	B12402638	Get Quote

For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for an isotopically labeled compound like **Carprofen-13C,d3** is a critical document. It provides a comprehensive summary of the identity, purity, and quality of the material, ensuring the reliability and reproducibility of experimental results. This guide offers an in-depth explanation of a typical CoA for **Carprofen-13C,d3**, detailing the analytical methodologies employed and presenting the data in a clear, structured format.

Understanding Carprofen-13C,d3

Carprofen is a non-steroidal anti-inflammatory drug (NSAID) used in veterinary medicine to relieve pain and inflammation.[1][2][3][4] The isotopically labeled version, **Carprofen-13C,d3**, incorporates one carbon-13 atom and three deuterium atoms. This stable isotope-labeled compound is primarily used as an internal standard in quantitative bioanalytical studies, such as those employing liquid chromatography-mass spectrometry (LC-MS/MS).[5][6] Its chemical and physical properties are nearly identical to the unlabeled drug, but its increased mass allows for clear differentiation in mass spectrometric analysis.

Certificate of Analysis: A Detailed Breakdown

A Certificate of Analysis for **Carprofen-13C,d3** typically includes the following key information, summarized here in a structured format for clarity.

Product Information



Parameter	Specification	
Product Name	Carprofen-13C,d3	
Chemical Formula	¹³ CC14H9D3CINO2	
Molecular Weight	277.74 g/mol	
CAS Number	1173019-42-5[7]	
Appearance	White to off-white solid	
Solubility	Soluble in ethanol, methanol, DMSO	

Analytical Data

Test	Method	Result
Chemical Purity (HPLC)	HPLC-UV	≥98%
Isotopic Purity	Mass Spectrometry	≥99 atom % D, ≥99 atom %
Identity Confirmation	¹ H NMR, ¹³ C NMR, Mass Spectrometry	Conforms to structure
Residual Solvents	GC-MS	Meets USP <467> limits
Water Content	Karl Fischer Titration	≤0.5%

Experimental Protocols: The Science Behind the Data

The data presented in the CoA is generated through a series of rigorous analytical tests. The following sections detail the methodologies for the key experiments.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

HPLC is a cornerstone technique for assessing the chemical purity of pharmaceutical compounds. It separates components in a mixture based on their differential interactions with a



stationary phase and a mobile phase.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 261.5 nm.[8]
- Procedure: A solution of Carprofen-13C,d3 is injected into the HPLC system. The area of
 the main peak corresponding to Carprofen-13C,d3 is compared to the total area of all peaks
 to determine the chemical purity.

Experimental Workflow for HPLC Analysis



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Caption: Workflow for determining chemical purity using HPLC.

Mass Spectrometry for Isotopic Purity and Identity Confirmation

Mass spectrometry (MS) is a powerful analytical technique used to measure the mass-tocharge ratio of ions. For isotopically labeled compounds, it is essential for confirming the incorporation of stable isotopes and for structural elucidation.





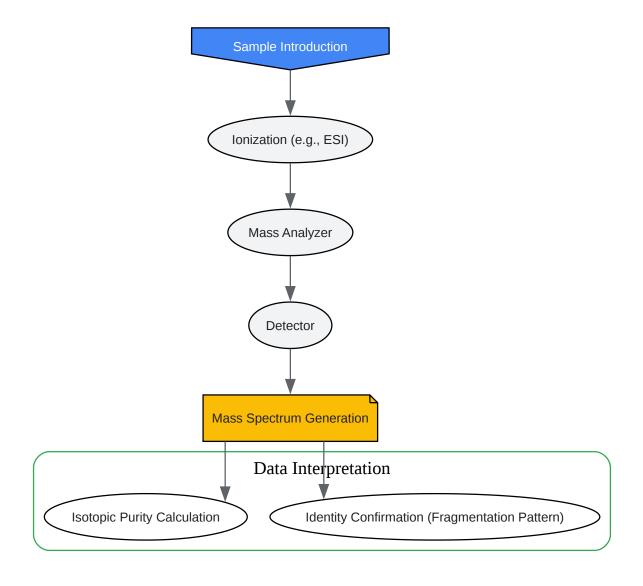


Methodology:

- Instrumentation: A high-resolution mass spectrometer, often coupled with a liquid chromatograph (LC-MS) or a gas chromatograph (GC-MS).
- Ionization Source: Electrospray ionization (ESI) is commonly used for LC-MS analysis of Carprofen.[9]
- Analysis Mode: Full scan mode to observe the molecular ion cluster. The mass difference between the labeled and unlabeled compound confirms the isotopic incorporation.
- Procedure: A dilute solution of the sample is introduced into the mass spectrometer. The
 resulting mass spectrum shows the distribution of ions based on their mass-to-charge ratio.
 The relative intensities of the isotopic peaks are used to calculate the isotopic purity. The
 fragmentation pattern can be compared to a reference standard to confirm the identity.

Logical Flow for Mass Spectrometry Analysis





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Caption: Logical flow of mass spectrometry analysis for Carprofen-13C,d3.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity Confirmation

NMR spectroscopy is an indispensable tool for determining the chemical structure of organic molecules. Both ¹H and ¹³C NMR are used to provide detailed information about the carbonhydrogen framework of **Carprofen-13C,d3**.

Methodology:



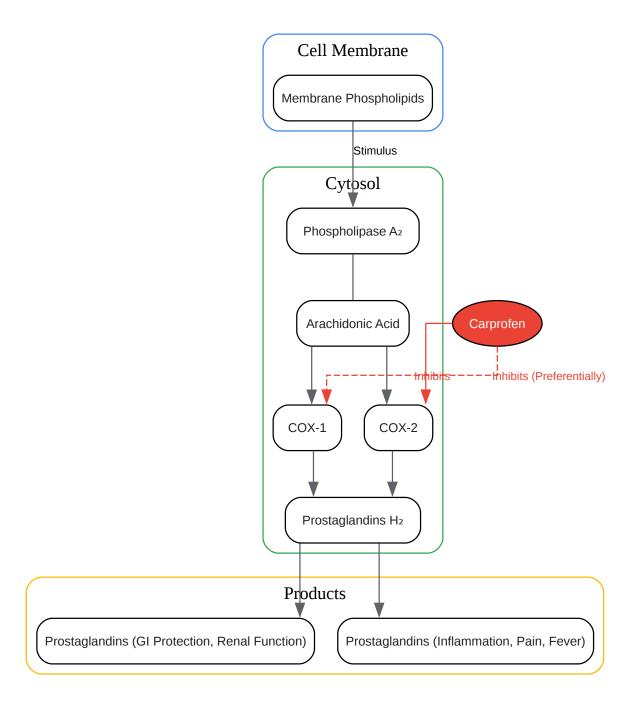
- Instrumentation: A high-field NMR spectrometer.
- Solvent: A deuterated solvent, such as DMSO-d6 or CDCl3.
- Procedure: The sample is dissolved in the deuterated solvent and placed in the NMR spectrometer.
 - ¹H NMR: Provides information about the number of different types of protons and their neighboring atoms. The absence of a signal at the position corresponding to the deuterated methyl group confirms isotopic labeling.
 - ¹³C NMR: Shows the number of different types of carbon atoms. The signal for the labeled carboxylic acid carbon will be enhanced, confirming the incorporation of ¹³C.

Mechanism of Action: The Biological Context

Carprofen exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes.[1][2][4] There are two main isoforms of this enzyme, COX-1 and COX-2. COX-1 is constitutively expressed and is involved in the production of prostaglandins that protect the gastrointestinal tract and maintain renal blood flow.[1][2] COX-2 is inducible and its expression is upregulated at sites of inflammation, where it produces prostaglandins that mediate pain and inflammation.[1][2] Carprofen shows a preferential inhibition of COX-2 over COX-1, which is thought to contribute to its favorable safety profile compared to less selective NSAIDs.[3][10]

Signaling Pathway of Carprofen's Anti-inflammatory Action





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Caption: Carprofen's mechanism of action via COX enzyme inhibition.

This in-depth guide provides a comprehensive overview of the information contained within a Certificate of Analysis for **Carprofen-13C,d3**, empowering researchers and scientists to confidently utilize this critical reagent in their studies. The detailed experimental protocols and



visual representations of workflows and biological pathways offer a deeper understanding of the quality control processes and the scientific context of this important analytical standard.

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